

Application Notes and Protocols: 12β -Hydroxyganoderenic Acid B in Anti-Aging Research

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Compound of Interest

Compound Name: *12β -Hydroxyganoderenic acid B*

Cat. No.: B15572560

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Introduction

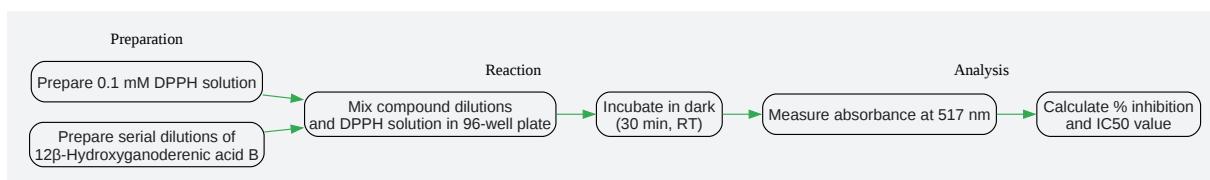
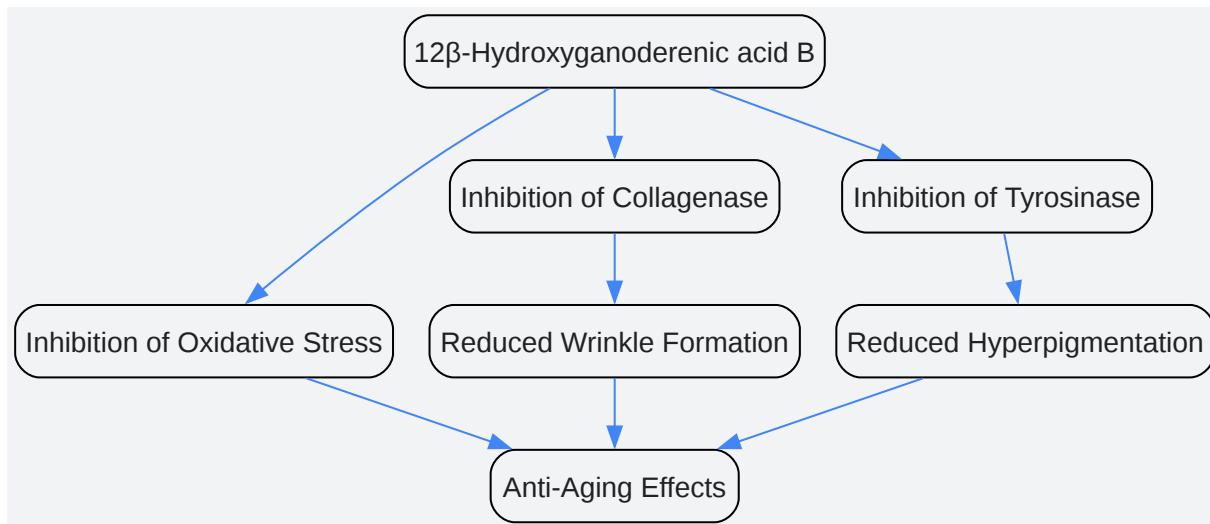
12β -Hydroxyganoderenic acid B is a triterpenoid compound isolated from the medicinal mushroom *Ganoderma lucidum*. Triterpenoids from *Ganoderma* species are recognized for a variety of pharmacological activities, including anti-tumor, anti-microbial, and anti-viral effects. [1][2] While direct studies on the anti-aging properties of **12β -Hydroxyganoderenic acid B** are limited, the broader class of ganoderic acids and related triterpenoids from *Ganoderma lucidum* have demonstrated significant potential in mitigating aging processes.[3][4][5] The primary mechanisms underlying these anti-aging effects are believed to be potent antioxidant activity and the inhibition of key enzymes involved in skin aging, such as collagenase and tyrosinase.

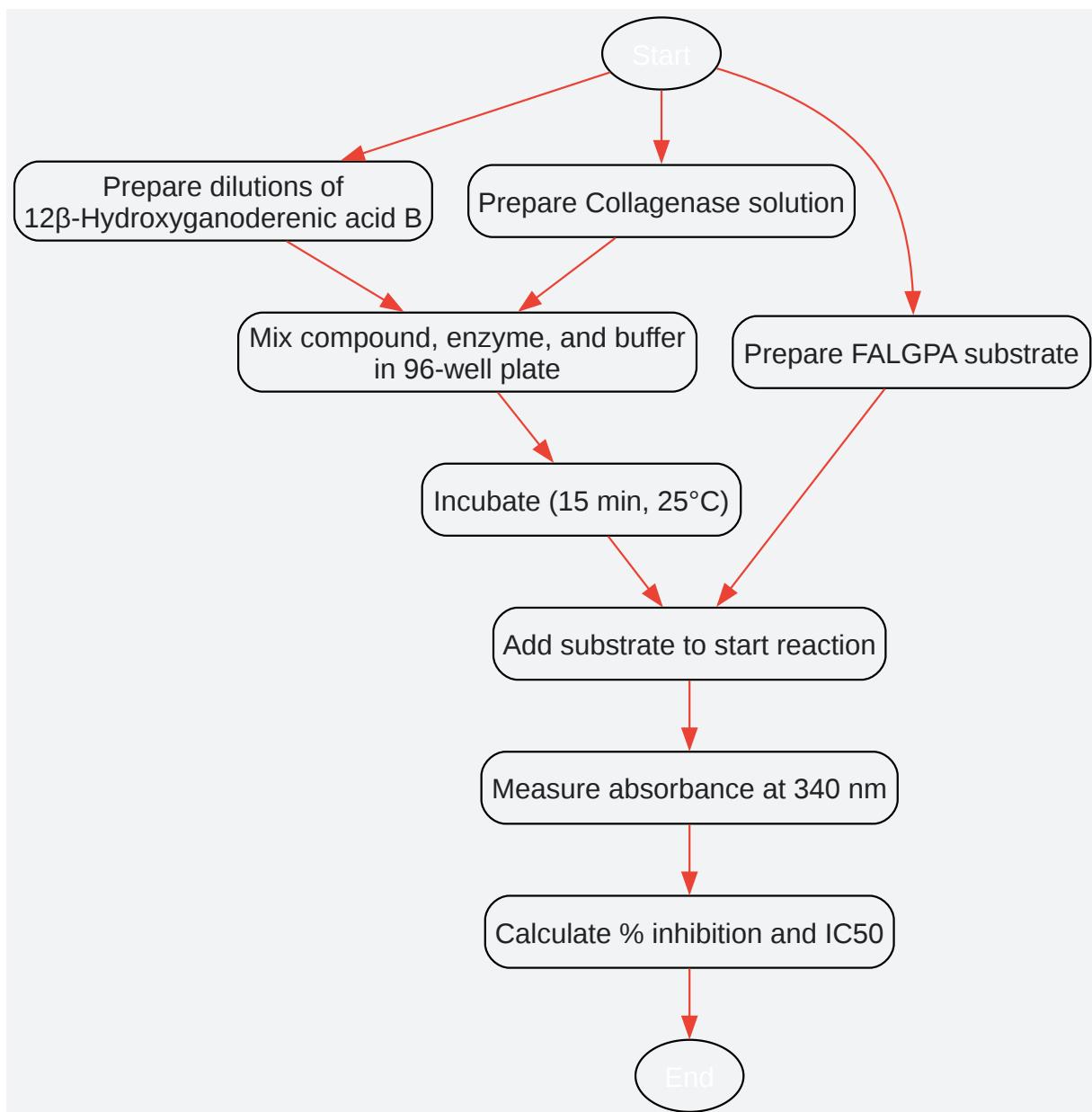
These application notes provide a framework for investigating the anti-aging potential of **12β -Hydroxyganoderenic acid B**, including detailed protocols for assessing its efficacy in key areas of anti-aging research.

Potential Anti-Aging Mechanisms

The anti-aging effects of triterpenoids from *Ganoderma lucidum* are thought to be mediated through several pathways. The antioxidant properties of these compounds help to neutralize reactive oxygen species (ROS), which are major contributors to cellular damage and aging.[6]

[7] Additionally, the inhibition of enzymes like collagenase, which breaks down collagen, and tyrosinase, which is involved in hyperpigmentation, are critical for maintaining skin health and a youthful appearance.





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